

# Refining application techniques for Fungicide5 in on-farm research

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## Compound of Interest

Compound Name: Fungicide5

Cat. No.: B15362130

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## Fungicide5 Technical Support Center for On-Farm Research

Welcome to the **Fungicide5** Technical Support Center. This resource is designed to assist researchers, scientists, and crop advisors in successfully conducting on-farm trials with **Fungicide5**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure accurate and effective application.

## Troubleshooting and FAQs

This section addresses common issues that may arise during the preparation and application of **Fungicide5** in a research setting.

### Mixing and Compatibility

- Q1: I observed clumping/gelling in the spray tank after mixing **Fungicide5** with another pesticide. What should I do?
  - A1: This indicates a potential compatibility issue. Immediately stop agitation and do not apply the mixture. Perform a jar test before mixing in the spray tank. To do this, mix the products in the same proportions you would in the sprayer in a clear glass jar with a lid. Shake well and let it sit for 15-30 minutes. Look for any signs of separation, clumping, or heat generation. If any of these occur, the products are not compatible.

- Q2: My **Fungicide5** solution is foaming excessively in the tank. How can I prevent this?
  - A2: Excessive foaming can lead to inaccurate application rates. To minimize foaming, fill the tank with half the required water, add a defoaming agent if necessary, then add **Fungicide5**, followed by the remaining water and any other tank-mix partners. Ensure the agitation system is not set too high.

### Application and Equipment

- Q3: The pressure at the boom is fluctuating during application. What could be the cause?
  - A3: Pressure fluctuations can result in uneven application. Check for clogged nozzles or filters, kinks in the sprayer hoses, or a malfunctioning pump or pressure regulator. Refer to your sprayer's manual for troubleshooting these components.
- Q4: I'm noticing an uneven spray pattern on the crop canopy. What should I check?
  - A4: An uneven spray pattern can be caused by several factors:
    - Incorrect Boom Height: The boom may be too high or too low. For most broadcast applications, a 100% overlap is desired. Check the nozzle manufacturer's recommendation for the optimal height.
    - Worn or Damaged Nozzles: Inspect all nozzles for wear and tear. Replace any that are damaged or have an output that deviates by more than 10% from the average.
    - Mismatched Nozzles: Ensure all nozzles on the boom are of the same type and size.

### Efficacy and Crop Response

- Q5: I am not seeing the expected level of disease control in my **Fungicide5** plots.
  - A5: Several factors can influence efficacy. Consider the following:
    - Application Timing: Was **Fungicide5** applied at the correct disease stage or as a preventative measure according to the protocol?

- Coverage: Was the crop canopy adequately covered? Check your application volume (GPA) and nozzle selection.
- Rainfall: Did rain occur shortly after application? **Fungicide5** requires a rainfast period of at least 2 hours.
- Disease Resistance: Consider the possibility of fungicide-resistant pathogen populations in your trial area.

## Quantitative Data Summary

The following table provides recommended starting parameters for **Fungicide5** application in on-farm research plots. These may need to be adjusted based on specific crop, environmental conditions, and equipment.

| Parameter               | Corn                                       | Soybeans                                   | Wheat                                 |
|-------------------------|--|--|---------------------------------------|
| Application Rate        | 8 - 12 fl oz/acre                          | 6 - 10 fl oz/acre                          | 7 - 11 fl oz/acre                     |
| Spray Volume (GPA)      | 15 - 20 gallons/acre                       | 15 - 20 gallons/acre                       | 10 - 15 gallons/acre                  |
| Recommended Nozzle Type | Turbo TeeJet (TTI) or Air Induction (AIXR) | Turbo TeeJet (TTI) or Air Induction (AIXR) | Flat-fan (XR) or Air Induction (AIXR) |
| Droplet Size            | Medium to Coarse                           | Medium to Coarse                           | Medium                                |
| Max Wind Speed          | 10 mph                                     | 10 mph                                     | 15 mph                                |

## Experimental Protocols

### Protocol 1: Small-Plot Sprayer Calibration

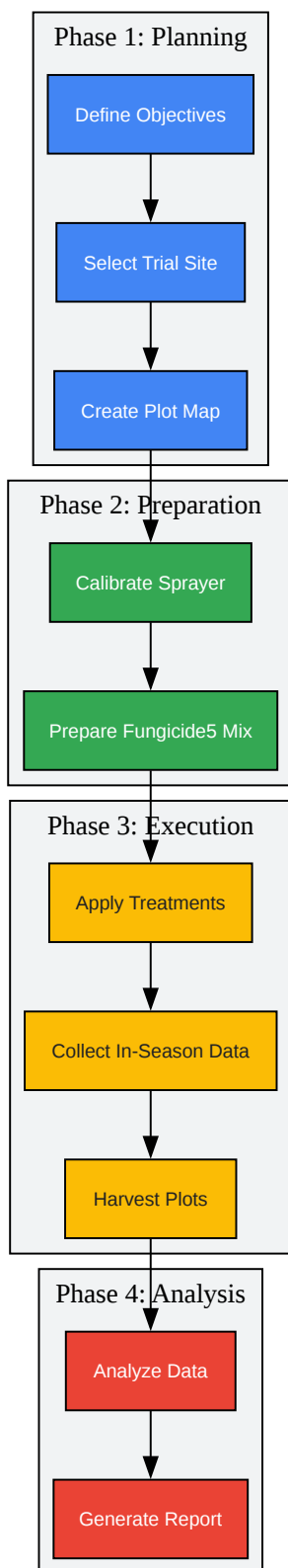
This protocol ensures accurate application rates for your on-farm trials.

- Measure Nozzle Output:
  - Park the sprayer on level ground and ensure the tank is clean.
  - Fill the tank with water.

- Set the desired application pressure (e.g., 40 PSI).
- Place a calibration container under one nozzle and collect the output for one minute.
- Record the volume in ounces. Repeat for all nozzles on the boom.
- Calculate the average nozzle output. Replace any nozzle that deviates by more than 10% from the average.
- Determine Sprayer Speed:
  - Mark a 100-foot course in the field.
  - Drive the course at your intended application speed and record the time in seconds.
  - Repeat this twice and calculate the average time.
  - Calculate your speed in miles per hour (MPH) using the formula:  $\text{Speed (MPH)} = (\text{Distance (ft)} * 60) / (\text{Time (sec)} * 88)$
- Calculate Gallons Per Acre (GPA):
  - Use the following formula:  $\text{GPA} = (\text{GPM} * 5940) / (\text{MPH} * W)$ 
    - GPM = Gallons per minute per nozzle (ounces per minute / 128)
    - 5940 = a constant for converting units
    - MPH = Speed calculated in step 2
    - W = Nozzle spacing in inches
- Adjust and Re-Calibrate:
  - If the calculated GPA is not your target GPA, adjust your pressure or speed and repeat the calibration process. Note that significant pressure changes will affect droplet size and spray pattern.

## Visualizations

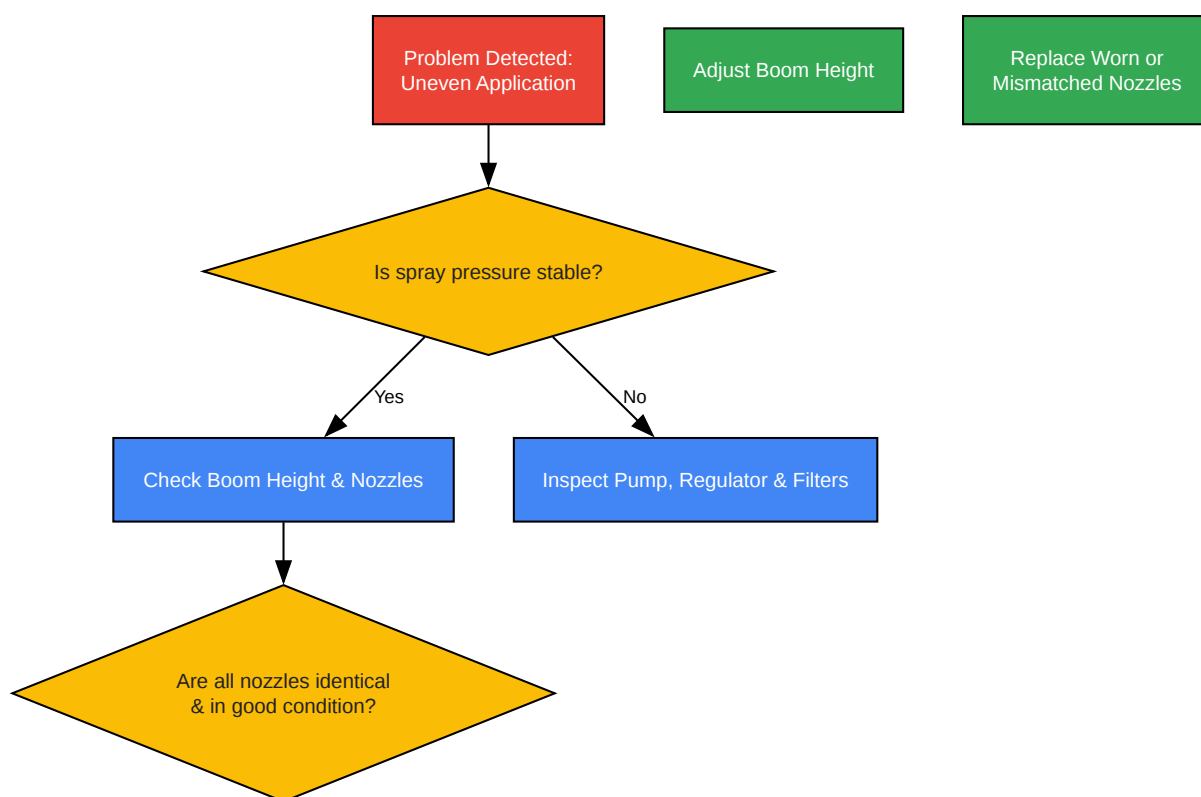
### On-Farm Trial Experimental Workflow



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Caption: Workflow for conducting an on-farm trial with **Fungicide5**.

### Troubleshooting Application Issues



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Caption: A decision tree for troubleshooting uneven fungicide application.

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